

An In-depth Technical Guide to the Safe Handling of Isoamyl Benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamyl benzoate*

Cat. No.: *B7771434*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **isoamyl benzoate**, a common fragrance and flavoring agent also utilized as a solvent and plasticizer in various industrial and research applications.^[1] Adherence to these guidelines is crucial for maintaining a safe laboratory and manufacturing environment.

Chemical and Physical Properties

Understanding the fundamental properties of **isoamyl benzoate** is the first step in ensuring its safe handling.

Property	Value	Reference
Synonyms	Isopentyl benzoate, 3-Methylbutyl benzoate	[1][2][3]
CAS Number	94-46-2	[1][2][3][4]
Molecular Formula	C12H16O2	[1][2][3]
Molecular Weight	192.25 g/mol	[1][3][4][5]
Appearance	Colorless to pale yellow liquid	[1][5]
Odor	Fruity, sweet, banana-like	[5][6][7]
Boiling Point	260-262 °C	[5][6][7]
Flash Point	100 °C (212 °F) - Closed Cup	[8]
Density	0.99 g/mL at 25 °C	[1][6][7]
Solubility	Insoluble in water; soluble in alcohol and organic solvents.	[5][6][7]

Toxicological Data

While **isoamyl benzoate** is considered to have low toxicity, it is essential to be aware of its potential health effects.[1]

Metric	Value	Species	Reference
Acute Oral LD50	6.33 g/kg	Rat	[6]
Acute Dermal LD50	> 5 g/kg	Rabbit	[6]

Health Effects:

- Skin Contact: May cause mild skin irritation.[5][8] Prolonged exposure could lead to dermatitis or sensitization.[5]
- Eye Contact: May cause eye irritation.[5]

- Inhalation: May cause respiratory irritation.[5]
- Ingestion: May be harmful if swallowed.[8]

Handling and Storage Precautions

Proper handling and storage are paramount to prevent accidents and exposure.

Handling:

- Work in a well-ventilated area.[5][9]
- Avoid contact with skin and eyes.[2][5][9]
- Wear appropriate personal protective equipment (see Section 4).[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Wash hands thoroughly after handling.[9]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[9][10][11]

Storage:

- Store in a cool, dry, well-ventilated place.[5][9]
- Keep containers tightly closed when not in use.[5][12]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[5][9]
- Protect from light and heat.[5]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **isoamyl benzoate**:

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side shields or goggles.	[5][13]
Skin Protection	Chemical-resistant gloves (e.g., neoprene) and a lab coat.	[2][5][13]
Respiratory Protection	Use a properly fitted, air-purifying or air-fed respirator if ventilation is inadequate or exposure limits are exceeded.	[2][5]

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2][5][9]
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water.[5][9] Seek medical attention if irritation develops.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2][9] Remove contact lenses if present and easy to do. [2] Get immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water.[2] Call a poison control center or doctor immediately for treatment advice.[2][8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[2][5][12]

- Unsuitable Extinguishing Media: Do not use a direct stream of water as it may spread the fire.[\[2\]](#)[\[8\]](#)
- Specific Hazards: Hazardous decomposition products include carbon oxides.[\[5\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[\[13\]](#) Wear appropriate PPE.[\[2\]](#)[\[5\]](#)
[\[10\]](#) Ensure adequate ventilation.[\[2\]](#)[\[12\]](#)
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[\[2\]](#)
[\[5\]](#)[\[9\]](#)
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[2\]](#)[\[5\]](#)[\[13\]](#) Collect the absorbed material into a suitable container for disposal.[\[5\]](#)[\[13\]](#) Wash the spill area with soap and water.[\[9\]](#)

Experimental Protocol: Small-Scale Spill Cleanup

This protocol details the steps for cleaning up a small spill (less than 100 mL) of **isoamyl benzoate** in a laboratory setting.

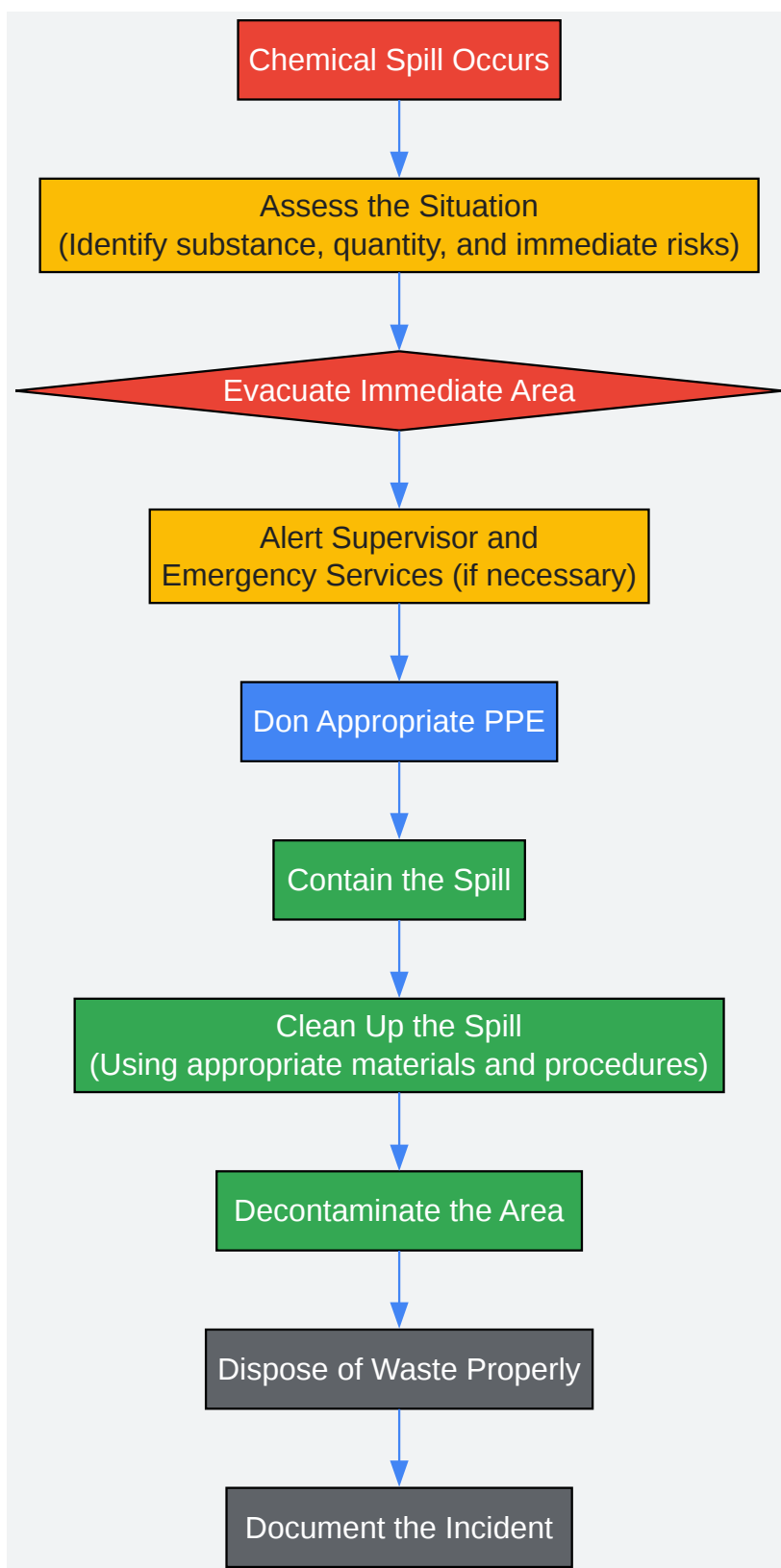
- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - Ensure the area is well-ventilated. If necessary, open sashes or turn on local exhaust ventilation.
 - Retrieve the chemical spill kit.
- Donning PPE:
 - Put on safety goggles.
 - Wear chemical-resistant gloves.
 - Don a lab coat.

- Containment:
 - If the spill is spreading, create a dike around the spill using an absorbent material from the spill kit (e.g., absorbent pads or sand).
- Absorption:
 - Gently cover the spill with an absorbent material.
 - Allow the material to fully absorb the liquid.
- Cleanup:
 - Using a scoop or dustpan, carefully collect the saturated absorbent material.
 - Place the material into a designated chemical waste bag or container.
- Decontamination:
 - Wipe the spill area with a cloth or paper towels soaked in a mild soap and water solution.
 - Wipe the area again with a clean, wet cloth or paper towels.
 - Finally, wipe the area dry.
- Disposal:
 - Seal the chemical waste bag or container.
 - Label the container clearly with the contents ("**Isoamyl Benzoate** Spill Debris").
 - Dispose of the waste according to your institution's hazardous waste disposal procedures.
- Post-Cleanup:
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.

- Restock the chemical spill kit.

Visual Workflow: Chemical Spill Response

The following diagram illustrates the logical workflow for responding to a chemical spill.



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Caption: Workflow for a chemical spill response.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Isoamyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7771434#isoamyl-benzoate-safety-data-sheet-and-handling-precautions]

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